

Technical Monograph: 2-Bromo-4-(dimethoxymethyl)pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-4-(dimethoxymethyl)pyridine
Cat. No.: B8245868

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Advanced Building Block for Pyridine-Based Pharmacophores

Executive Summary

2-Bromo-4-(dimethoxymethyl)pyridine (CAS: 383426-41-3) represents a strategic "masked" intermediate in medicinal chemistry. Unlike its precursor, 2-bromo-4-pyridinecarboxaldehyde, this acetal-protected variant offers orthogonality during metal-catalyzed cross-coupling reactions. By neutralizing the electrophilic nature of the C4-formyl group, it allows researchers to perform aggressive nucleophilic or basic operations at the C2-bromide position without compromising the C4 handle. This guide details its physicochemical profile, synthesis, and divergent reactivity in high-value drug discovery workflows.

Part 1: Physicochemical Profile

The compound is typically supplied as a colorless to pale yellow liquid. Its lipophilicity and solubility profile make it compatible with standard organic solvents used in transition-metal catalysis (THF, Dioxane, Toluene).

Property	Specification
IUPAC Name	2-Bromo-4-(dimethoxymethyl)pyridine
CAS Number	383426-41-3
Molecular Formula	C ₈ H ₁₀ BrNO ₂
Molecular Weight	232.08 g/mol
Boiling Point	~252°C (Predicted at 760 mmHg)
Density	~1.4 g/cm ³
Solubility	Soluble in DCM, EtOAc, MeOH, THF; Sparingly soluble in water
Stability	Stable under basic conditions; Hydrolyzes in aqueous acid

Part 2: Synthetic Accessibility & Preparation

While commercially available, the compound is often synthesized in-house from 2-bromo-4-pyridinecarboxaldehyde to ensure freshness, as the acetal can degrade over long-term storage if traces of acid are present.

Protocol: Acid-Catalyzed Acetalization

Reaction: 2-Bromo-4-pyridinecarboxaldehyde + MeOH

2-Bromo-4-(dimethoxymethyl)pyridine + H₂O

- Setup: Charge a round-bottom flask with 2-bromo-4-pyridinecarboxaldehyde (1.0 equiv).
- Solvent: Add anhydrous Methanol (10 mL/g).
- Catalyst: Add Trimethyl orthoformate (1.5 equiv) as a water scavenger and p-Toluenesulfonic acid (pTsOH) (0.05 equiv) as the catalyst.
- Conditions: Reflux for 4–6 hours under nitrogen. Monitor by TLC (aldehyde spot disappearance).

- Workup: Quench with saturated NaHCO_3 (critical to neutralize acid and prevent hydrolysis). Extract with EtOAc.^[1]
- Purification: Vacuum distillation or flash chromatography (Basic Alumina or Et_3N -treated Silica) to prevent acid-catalyzed reversion on the column.

Part 3: Divergent Reactivity & Functionalization

The utility of **2-bromo-4-(dimethoxymethyl)pyridine** lies in its bifunctional orthogonality. The C2-bromide is a handle for cross-coupling, while the C4-acetal is a dormant aldehyde.

3.1 C2-Selective Palladium Catalyzed Coupling (Suzuki-Miyaura)

The acetal group is stable to the basic aqueous conditions typical of Suzuki couplings ($\text{K}_2\text{CO}_3/\text{H}_2\text{O}$), whereas a free aldehyde might undergo Cannizzaro disproportionation or condensation side reactions.

Optimized Protocol (Suzuki):

- Reagents: **2-Bromo-4-(dimethoxymethyl)pyridine** (1.0 equiv), Aryl Boronic Acid (1.2 equiv).
- Catalyst System: $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{DCM}$ (3-5 mol%).
- Base/Solvent: 2M Na_2CO_3 (aq) / 1,4-Dioxane (1:4 ratio).
- Conditions: Heat to 80–90°C for 12 hours under inert atmosphere.
- Note: The acetal remains intact. If the aldehyde is desired immediately, an acidic workup (1M HCl wash) can effect deprotection in situ (one-pot protocol).

3.2 Lithiation and Halogen-Metal Exchange

The C2-Br bond is highly susceptible to Lithium-Halogen exchange.

- Reagent: n-Butyllithium (n-BuLi) in THF at -78°C.
- Intermediate: Generates the 2-lithio-4-(dimethoxymethyl)pyridine species.

- Electrophiles: Can trap with CO₂ (carboxylic acid), DMF (formyl), or ketones.
- Warning: The temperature must be strictly controlled (-78°C) to prevent nucleophilic attack of BuLi on the pyridine ring or the acetal methoxy groups.

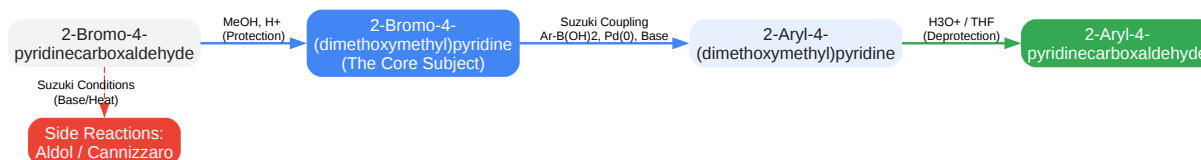
3.3 Acetal Deprotection (Regeneration of Aldehyde)

Post-coupling, the acetal is cleaved to reveal the aldehyde for reductive amination or Wittig olefination.

- Conditions: THF:H₂O (1:1) with 1M HCl or TFA at RT for 1 hour.
- Observation: Quantitative conversion to the 2-substituted-4-pyridinecarboxaldehyde.

Part 4: Strategic Visualization

The following diagram illustrates the "Protecting Group Strategy" where the acetal enables chemical transformations that would be incompatible with a free aldehyde.



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Figure 1: The strategic advantage of the acetal scaffold. Direct coupling of the aldehyde often leads to degradation (red path), whereas the acetal pathway (blue/green) preserves the C4-functionality.

Part 5: Safety & Handling (MSDS Summary)

Signal Word: WARNING

- Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[2][3][4]
- Handling Precautions:
 - Avoid contact with strong oxidizing agents and strong acids (unless deprotection is intended).
 - Handle in a fume hood to avoid inhalation of vapors.
 - Storage: Store under nitrogen in a cool, dry place. Acetal stability is compromised by moisture and acidity.

References

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- To cite this document: BenchChem. [Technical Monograph: 2-Bromo-4-(dimethoxymethyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8245868/docs#technical-monograph-2-bromo-4-dimethoxymethyl-pyridine]

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